

Preparation of DETA-NO Stock Solution: An Application Note and Protocol

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Compound of Interest

Compound Name: *Deta-NO*
Cat. No.: *B1240627*

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Abstract

This document provides a detailed protocol for the preparation of a stock solution of the nitric oxide (NO) donor, (Z)-1-[N-(2-aminoethyl)-N-(2-ammonioethyl)amino]diazene-1-ium-1,2-diolate (**DETA-NO** or DETA NONOate). **DETA-NO** is a widely used compound in biomedical research to study the physiological and pathological effects of NO. Proper preparation and storage of the stock solution are critical for obtaining reliable and reproducible experimental results. This guide outlines the necessary materials, safety precautions, and a step-by-step procedure for preparing aqueous and organic stock solutions of **DETA-NO**.

Introduction

DETA-NO is a member of the NONOate class of compounds that spontaneously release nitric oxide (NO) in a pH- and temperature-dependent manner.[1][2] It is a valuable tool for in vitro and in vivo studies requiring a controlled and sustained release of NO.[3][4] The half-life of **DETA-NO** at 37°C in 0.1 M phosphate buffer (pH 7.4) is approximately 20 hours, and at 22-25°C, it is 56 hours.[1][2][5] This slow release profile makes it suitable for a variety of experimental applications.[4][6]

Accurate preparation of the stock solution is the first and most critical step in any experiment involving **DETA-NO**. This protocol provides clear instructions to ensure the integrity and stability of the prepared stock solution.

Physicochemical and Solubility Data

A summary of the key properties of **DETA-NO** is provided in the table below for easy reference.

Property	Value	Source
CAS Number	146724-94-9	[7][8][9]
Molecular Formula	C4H13N5O2	[7][8][9]
Molecular Weight	163.18 g/mol	[3][7][8]
Appearance	Crystalline solid	[1][10]
Purity	>98%	[8]
Solubility in Water	Soluble up to 100 mM	[7]
Solubility in Aqueous Buffers	>100 mg/mL	[2][4]
Solubility in Ethanol	~25 mg/mL	[10][11]
Solubility in DMSO	~2 mg/mL	[10][11]
Solubility in DMF	~2 mg/mL	[10][11]

Experimental Protocol: Preparation of **DETA-NO** Stock Solution

This section provides two protocols for preparing **DETA-NO** stock solutions: an aqueous-based stock for immediate or short-term use, and an organic-based stock for longer-term storage.

Materials

- **DETA-NO** (solid)
- Sterile, deionized water

- 0.01 M Sodium Hydroxide (NaOH), chilled to 0°C
- Dimethyl sulfoxide (DMSO), anhydrous
- Dimethylformamide (DMF), anhydrous
- Sterile, conical tubes (e.g., 1.5 mL, 15 mL, 50 mL)
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, filtered pipette tips
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Safety Precautions

- **DETA-NO** is a hazardous substance and should be handled with care.[\[1\]](#)
- Always wear appropriate PPE, including safety glasses, gloves, and a lab coat.
- Handle the solid compound in a well-ventilated area or a chemical fume hood.
- Avoid inhalation of the powder and contact with skin and eyes.[\[1\]](#)
- Review the Safety Data Sheet (SDS) for **DETA-NO** before use.

Protocol 1: Preparation of Aqueous DETA-NO Stock Solution (for short-term storage)

Aqueous solutions of **DETA-NO** are unstable at neutral pH.[\[12\]](#) For enhanced stability, it is recommended to prepare the stock solution in a chilled, alkaline solution such as 0.01 M NaOH.[\[1\]](#)

Step-by-Step Procedure:

- Equilibrate **DETA-NO**: Allow the vial of solid **DETA-NO** to warm to room temperature before opening to prevent condensation of moisture, as the compound is sensitive to air and

moisture.[1]

- Weigh **DETA-NO**: In a chemical fume hood, carefully weigh the desired amount of **DETA-NO** using a calibrated analytical balance.
- Dissolve in Alkaline Solution: Add the weighed **DETA-NO** to a sterile conical tube. Add the calculated volume of chilled (0°C) 0.01 M NaOH to achieve the desired stock concentration (e.g., 10 mM, 100 mM).
- Vortex: Vortex the solution until the **DETA-NO** is completely dissolved.
- Storage: Store the alkaline stock solution at 0°C for up to 24 hours.[1] For use, dilute the alkaline stock into your experimental buffer (pH 7.0-7.4) to initiate the release of NO.[1]

Molarity Calculation Example for a 10 mM Aqueous Stock:

To prepare 1 mL of a 10 mM **DETA-NO** stock solution:

- $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
- $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 163.18 \text{ g/mol} \times 1000 \text{ mg/g} = 1.6318 \text{ mg}$

Therefore, dissolve 1.63 mg of **DETA-NO** in 1 mL of chilled 0.01 M NaOH.

Protocol 2: Preparation of Organic DETA-NO Stock Solution (for longer-term storage)

For longer-term storage, a concentrated stock solution can be prepared in an anhydrous organic solvent such as DMSO or DMF and stored at -80°C.[10][13]

Step-by-Step Procedure:

- Equilibrate **DETA-NO**: Allow the vial of solid **DETA-NO** to reach room temperature before opening.
- Weigh **DETA-NO**: In a chemical fume hood, accurately weigh the desired amount of **DETA-NO**.

- Dissolve in Organic Solvent: Add the weighed **DETA-NO** to a sterile conical tube. Add the calculated volume of anhydrous DMSO or DMF to achieve the desired stock concentration.
- Vortex: Vortex the solution thoroughly until all the solid has dissolved.
- Aliquot and Store: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C for up to 6 months.[6][14]
- Usage: When needed, thaw an aliquot and dilute it into the aqueous experimental buffer immediately before use. Ensure the final concentration of the organic solvent is not detrimental to your experimental system.

Storage and Stability

The stability of **DETA-NO** is highly dependent on the solvent and storage conditions.

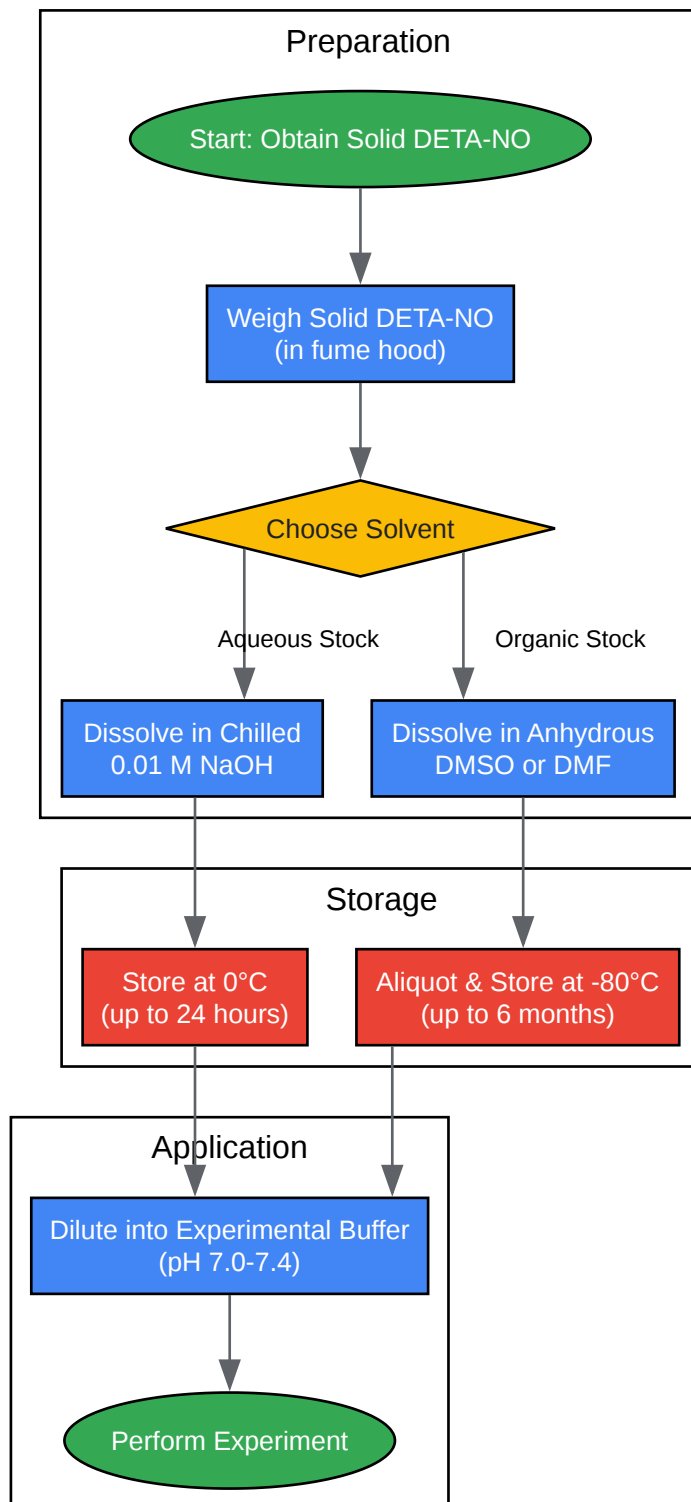
Solution	Storage Temperature	Stability	Source
Solid	-20°C	≥ 1 year	[9]
Alkaline Aqueous Stock (0.01 M NaOH)	0°C	Up to 24 hours	[1]
Neutral Aqueous Solution (pH 7.4)	Not Recommended for Storage	Unstable, NO release begins	[12]
Organic Stock (DMSO or DMF)	-80°C	Up to 6 months	[6][14]

Note: Solid **DETA-NO** is sensitive to moisture and air and should be stored under desiccating conditions.[1][8] Solutions are generally unstable and should be prepared fresh whenever possible.[3]

Experimental Workflow Diagram

The following diagram illustrates the general workflow for preparing a **DETA-NO** stock solution.

Workflow for DETA-NO Stock Solution Preparation



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Caption: Workflow for preparing **DETA-NO** stock solutions.

Conclusion

The proper preparation of **DETA-NO** stock solutions is fundamental for the success of experiments investigating the effects of nitric oxide. By following the detailed protocols and adhering to the safety and storage guidelines presented in this application note, researchers can ensure the preparation of high-quality, reliable **DETA-NO** stock solutions for their scientific investigations.

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